

Comparative Guide: MS Fragmentation of 2-Methanesulfonylpropan-2-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methanesulfonylpropan-2-amine

Cat. No.: B13266571

[Get Quote](#)

Executive Summary & Structural Context

2-Methanesulfonylpropan-2-amine (CAS: Theoretical/Analogous Reference) is a tertiary amine featuring a bulky methanesulfonyl (

) electron-withdrawing group directly attached to the

-carbon. In drug discovery, this motif serves as a stable, polar surrogate for tert-butyl groups, modulating lipophilicity and metabolic stability.

For the analytical chemist, this molecule presents a unique fragmentation signature dominated by the competition between the nitrogen lone pair's directing power and the lability of the carbon-sulfur bond.

The Core Challenge

Distinguishing this molecule from its regioisomer (2-methanesulfonylpropan-1-amine) and its hydrocarbon analog (tert-butylamine) requires precise identification of diagnostic ions derived from

-cleavage and sulfonyl elimination.

Fragmentation Mechanisms (EI & ESI)[1]

Electron Ionization (EI) Pathway

Under standard 70 eV EI conditions, the fragmentation is driven by the radical site initiated at the nitrogen atom.

- Molecular Ion (m/z 138): m/z 137 (Often weak or absent due to rapid fragmentation).
- Primary Pathway (m/z 138^{•+} → m/z 137[•] + m/z 1):
 - Cleavage): The radical cation triggers homolytic fission of the bond to the nitrogen. The stability of the leaving radical dictates the major pathway (Stevenson's Rule).
 - Path A (Major): Loss of the methanesulfonyl radical (m/z 79), yielding the stable iminium ion (m/z 58).
 - Path B (Minor): Loss of a methyl radical (m/z 15), yielding the sulfone-containing iminium ion (m/z 122).

Why Path A Dominates: The carbon-sulfur bond is weaker than the carbon-carbon bond, and the bulky sulfonyl radical is a better leaving group than the methyl radical. Consequently, the spectrum mimics tert-butylamine but with a shifted molecular ion context.

Electrospray Ionization (ESI-MS/MS)

In positive mode ESI (m/z 138), the fragmentation is charge-driven.

- Neutral Loss: The protonated molecule undergoes elimination of methanesulfinic acid (m/z 79).

, 80 Da) to form the iminium ion at m/z 58.

- Mechanism: A 1,2-elimination or neighboring group participation where the nitrogen lone pair assists in expelling the sulfonyl group.

Comparative Analysis: Performance vs. Alternatives

The following table contrasts the MS profile of the target molecule against its primary "look-alikes."

Table 1: Diagnostic Ion Comparison

Feature	Target: 2-Methanesulfonylpropan-2-amine	Isomer: 2-Methanesulfonylpropan-1-amine	Analog: Tert-Butylamine
Structure	Tertiary Amine (-sulfone)	Primary Amine (-sulfone)	Tertiary Amine (Alkyl only)
Parent Mass	137 Da	137 Da	73 Da
Base Peak (EI)	m/z 58	m/z 30	m/z 58
Key Neutral Loss	79 Da ()	107 Da ()	15 Da ()
Differentiation	Produces m/z 58; Parent 137. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10]	Produces m/z 30; Parent 137.	Produces m/z 58; Parent 73.

Analysis of Alternatives

- Vs. The Regioisomer (1-amine): The most critical distinction is the base peak. The 1-amine undergoes

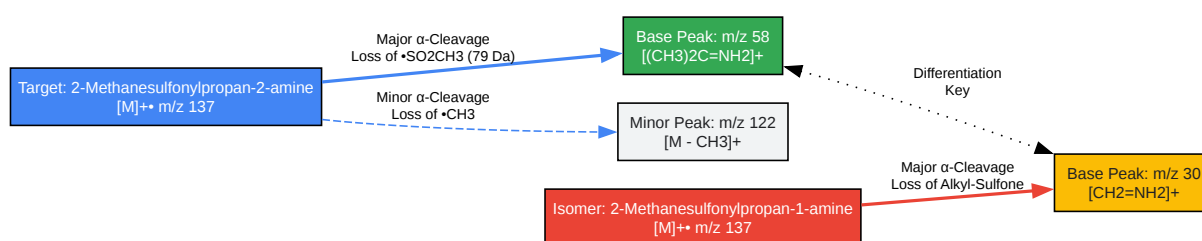
-cleavage at the

bond, ejecting the massive sulfonyl-isopropyl group to leave a simple methylene-iminium ion at m/z 30. The target 2-amine cannot form m/z 30 easily; it forms m/z 58.

- Vs. Tert-Butylamine: Both produce m/z 58. However, the target molecule will show no signal at m/z 73 and will likely show weak high-mass ions (m/z 122 or 137) that confirm the presence of the sulfur moiety.

Visualized Fragmentation Pathways[12]

The following diagram maps the competitive fragmentation logic, highlighting the divergence between the target and its isomer.



[Click to download full resolution via product page](#)

Figure 1: Comparative fragmentation pathways showing the diagnostic divergence between the target tertiary amine (blue) and its primary amine isomer (red).

Experimental Protocol (Validation Workflow)

To validate the identity of **2-Methanesulfonylpropan-2-amine**, follow this self-validating protocol.

Sample Preparation

- Solvent: Dissolve 1 mg of sample in 1 mL of Methanol (HPLC grade).
- Dilution: Dilute 1:100 with 0.1% Formic Acid in Water/Methanol (50:50) for ESI.[11]

MS Acquisition Parameters (Triple Quadrupole / Q-TOF)

- Ionization: ESI Positive Mode.

- Capillary Voltage: 3.5 kV.
- Collision Energy (CE): Ramp from 10 to 40 eV.
- Scan Range: m/z 20 – 200.

Data Interpretation Steps

- Check Parent: Confirm presence of
at m/z 138.06 (Monoisotopic).
- Apply CE: Increase collision energy.
- Monitor Transition: Look for the specific transition 138 $\rightarrow$ 58.
 - Note: If you observe 138 $\rightarrow$ 30, you have the 1-amine isomer.
 - Note: If you observe 138 $\rightarrow$ 121 (Loss of NH_3), this is a secondary pathway common to both, but less diagnostic than the iminium formation.
- Sulfur Confirmation: Check for the
isotope peak at
(m/z 140) with ~4.5% relative abundance compared to the parent.

References

- NIST Mass Spectrometry Data Center. (2023). Mass Spectrum of Tert-Butylamine (CAS 75-64-9). NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Standard text establishing Stevenson's Rule and -cleavage mechanisms).
- Holman, R. W., et al. (2008). Fragmentation of Aromatic Sulfonamides in Electrospray Ionization. Journal of Mass Spectrometry. (Provides mechanistic grounding for sulfonyl group eliminations).^[1]

- PubChem. (2024).[10] Compound Summary: 2-Methanesulfonylpropan-1-amine. National Library of Medicine. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. The unanticipated loss of SO₂ from sulfonamides in collision-induced dissociation - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. CAS 39099-24-6: 2-methyl-N-(propan-2-yl)propan-1-amine [\[cymitquimica.com\]](https://cymitquimica.com)
- 3. 2-Propen-1-amine, 2-methyl- [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 4. 2-methyl-2-[(propan-2-yl)amino]propanoic acid | 898400-58-3 [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 5. 2-Propanamine, 2-methyl- (CAS 75-64-9) - Chemical & Physical Properties by Cheméo [\[chemeo.com\]](https://chemeo.com)
- 6. 2-Propen-1-amine, 2-methyl- [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 7. 2-Propanamine, 2-methyl- [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 8. 2-Methanesulfonyl-2-methylpropan-1-amine | CAS#:1249028-10-1 | Chemsrcc [\[m.chemsrc.com\]](https://m.chemsrc.com)
- 9. mass spectrum of 2-methylpropan-1-ol C₄H₁₀O (CH₃)₂CHCH₂OH fragmentation pattern of m/z m/e ions for analysis and identification of isobutyl alcohol image diagram doc brown's advanced organic chemistry revision notes [\[docbrown.info\]](https://docbrown.info)
- 10. 2-[(2-Methoxyphenyl)methylsulfonyl]propan-1-amine | C₁₁H₁₇NO₃S | CID 81186577 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 11. uab.edu [\[uab.edu\]](https://uab.edu)
- To cite this document: BenchChem. [Comparative Guide: MS Fragmentation of 2-Methanesulfonylpropan-2-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13266571/docs#comparative-guide-ms-fragmentation-of-2-methanesulfonylpropan-2-amine\]](https://www.benchchem.com/product/b13266571/docs#comparative-guide-ms-fragmentation-of-2-methanesulfonylpropan-2-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)